

Comparative analysis of 5-EthylNonan-5-ol and tert-butanol

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Compound of Interest

Compound Name: 5-EthylNonan-5-ol

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A Comparative Analysis of **5-EthylNonan-5-ol** and tert-Butanol for Researchers and Drug Development Professionals

This guide provides a detailed comparison of the tertiary alcohols **5-EthylNonan-5-ol** and tert-butanol, offering insights into their chemical and physical properties, synthesis, applications, and safety profiles. The information is intended to assist researchers, scientists, and drug development professionals in selecting the appropriate compound for their specific experimental needs.

Comparative Data of 5-EthylNonan-5-ol and tert-Butanol

The following table summarizes the key quantitative data for both compounds, highlighting their fundamental differences.

Property	5-Ethylnonan-5-ol	tert-Butanol
Molecular Formula	C ₁₁ H ₂₄ O[1]	C ₄ H ₁₀ O[2]
Molecular Weight	172.31 g/mol [1]	74.12 g/mol [2]
IUPAC Name	5-ethylnonan-5-ol[1]	2-Methylpropan-2-ol[3]
CAS Number	5340-51-2[1]	75-65-0[2][3]
Appearance	Data not readily available	Colorless solid or liquid with a camphor-like odor[3][4][5]
Melting Point	Data not readily available	25-26 °C[3][4][6]
Boiling Point	Data not readily available	82-83 °C[3][4][6]
Density	Data not readily available	0.775 g/mL at 25 °C[3][4][6]
Water Solubility	Low (predicted)	Miscible[3]
LogP (XLogP3)	3.9[1]	0.35 - 0.37
Vapor Pressure	Data not readily available	31 mmHg at 20 °C[4][6]

Synthesis and Experimental Protocols

The synthesis routes for these two tertiary alcohols differ significantly, reflecting their respective scales of use and commercial availability.

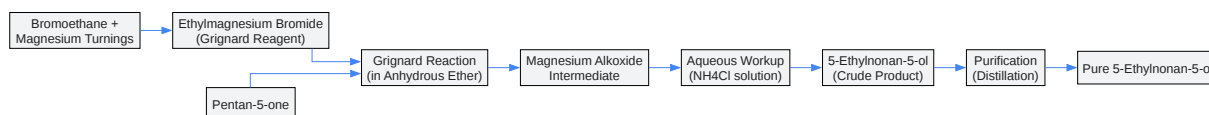
5-Ethylnonan-5-ol: Laboratory-Scale Synthesis

5-Ethylnonan-5-ol is not a widely commercialized chemical and is typically prepared in a laboratory setting. The most common method for synthesizing a tertiary alcohol with this structure is the Grignard reaction.

Experimental Protocol: Grignard Reaction for Tertiary Alcohol Synthesis

This protocol describes a general procedure for synthesizing a tertiary alcohol like **5-Ethylnonan-5-ol** by reacting an ester or ketone with a Grignard reagent. For **5-Ethylnonan-5-ol**, one could react ethyl pentanoate with an excess of ethylmagnesium bromide or pentan-5-one with ethylmagnesium bromide.

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, add magnesium turnings. Slowly add a solution of bromoethane in anhydrous diethyl ether to initiate the reaction. Once the reaction starts, add the remaining bromoethane solution dropwise to maintain a gentle reflux.
- **Reaction with Ketone:** After the magnesium is consumed, cool the flask in an ice bath. Add a solution of pentan-5-one in anhydrous diethyl ether dropwise from the dropping funnel. A vigorous reaction and the formation of a white precipitate will occur.[7]
- **Quenching and Workup:** After the addition is complete, stir the mixture for several hours at room temperature. Decompose the reaction mixture by slowly adding a saturated aqueous solution of ammonium chloride.
- **Extraction and Purification:** Separate the ethereal layer. Extract the aqueous layer with diethyl ether. Combine the organic extracts, dry them over anhydrous magnesium sulfate, and filter.[7] Remove the solvent by rotary evaporation. The resulting crude product can be purified by fractional distillation under reduced pressure to yield pure **5-Ethylnonan-5-ol**.



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Caption: Synthesis workflow for **5-Ethylnonan-5-ol** via Grignard reaction.

tert-Butanol: Industrial-Scale Synthesis

tert-Butanol is a commodity chemical produced on a large scale. The primary industrial method is the catalytic hydration of isobutylene.[3][8]

Experimental Protocol: Catalytic Hydration of Isobutylene

- **Reaction Setup:** A homogeneous mixture of water, tert-butanol, and an isobutylene-containing hydrocarbon feed is prepared.[9]
- **Catalysis:** This mixture is passed through a reactor containing an acidic ion-exchange resin.[9]
- **Reaction Conditions:** The reaction is typically carried out at temperatures between 30 and 120 °C.[9] The isobutylene content in the initial mixture is generally above 10% by weight.[9]
- **Purification:** The crude product from the reactor is then purified. Due to the formation of an azeotrope with water, simple distillation is insufficient for complete drying.[3] Initial drying may involve adding benzene to form a tertiary azeotrope, followed by fractional distillation.[3] Anhydrous tert-butanol is obtained by further refluxing and distilling over drying agents like magnesium activated with iodine or alkali metals.[3]

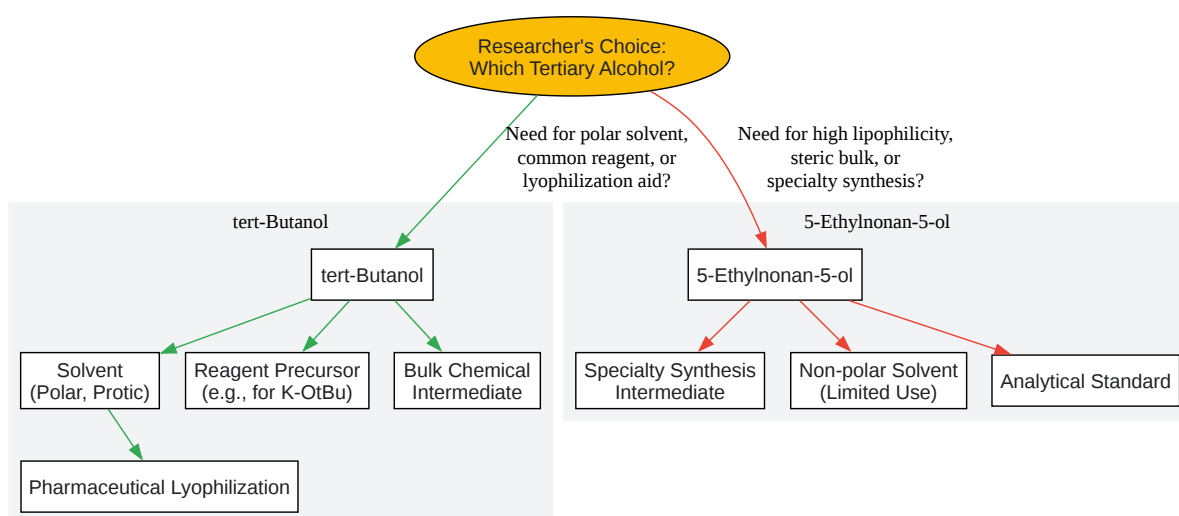
Applications in Research and Drug Development

The significant differences in physical properties and commercial availability dictate the distinct applications of these two alcohols.

- **5-Ethylnonan-5-ol:** Due to its long alkyl chains, **5-Ethylnonan-5-ol** is significantly more lipophilic (higher LogP) than tert-butanol.[1] Its applications are limited and specialized. It could potentially be used as:
 - A non-polar solvent for specific organic reactions.
 - A starting material or intermediate in the synthesis of complex molecules with specific steric requirements.
 - A reference compound in analytical studies involving long-chain alcohols.
- **tert-Butanol:** This is a versatile and widely used compound in both laboratory and industrial settings.
 - **Solvent:** It is used as a solvent for various chemical reactions and as a co-solvent with water.[3] In the pharmaceutical industry, it is a common co-solvent for lyophilization (freeze-drying) of drug products, as it can increase the solubility of hydrophobic drugs and

shorten processing times.[10][11] However, studies have shown it can have a detrimental impact on the stability of some proteins.[10][11]

- Chemical Intermediate: It is a crucial intermediate in the production of fuel oxygenates like methyl tert-butyl ether (MTBE) and ethyl tert-butyl ether (ETBE).[3][12]
- Reagent: In organic synthesis, it is the precursor to potassium tert-butoxide, a strong, non-nucleophilic base widely used to deprotonate substrates where nucleophilic attack is undesirable.[3]
- Other Uses: It also serves as an ethanol denaturant and an ingredient in paint removers.[3][12]



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Caption: Decision-making flowchart for selecting between the two alcohols.

Toxicology and Safety Profile

The safety profiles of the two compounds are markedly different, primarily due to the extensive research conducted on tert-butanol.

5-Ethylnonan-5-ol

There is a lack of specific toxicological data for **5-Ethylnonan-5-ol** in readily available literature. As with any laboratory chemical for which data is sparse, it should be handled with care, using standard personal protective equipment (gloves, safety glasses, lab coat) in a well-ventilated area. Its higher boiling point suggests it is less volatile than tert-butanol.

tert-Butanol

The toxicology of tert-butanol has been extensively studied.

- **Acute Toxicity:** The single-dose systemic toxicity is considered low.[13] However, high oral doses can lead to ataxia and hypoactivity.[13] Inhalation of vapors may cause drowsiness and dizziness.[14]
- **Irritation:** It is an irritant to the skin and eyes.[3][13]
- **Chronic Exposure:** Animal studies involving chronic oral exposure have identified the kidney and thyroid as target organs for toxicity.[13][15] The National Toxicology Program (NTP) conducted studies that showed increased incidences of renal tubule cell adenomas in male rats and thyroid follicular cell adenomas in female mice.[13] The kidney effects in male rats were associated with a mechanism that is not considered relevant to humans.[13]
- **Flammability:** tert-Butanol is highly flammable, with a flash point of around 11-15 °C.[4][6] Vapors can form explosive mixtures with air.[4]

Conclusion

5-Ethylnonan-5-ol and tert-butanol are both tertiary alcohols, but they occupy vastly different roles in chemical research and industry.

- tert-Butanol is a workhorse chemical: a versatile, polar, water-miscible solvent, a key industrial intermediate, and a precursor to an essential organic base. Its properties are well-

characterized, and it is commercially available in high purity. Its primary drawbacks are its flammability and documented, though relatively low, toxicity.

- **5-Ethylnonan-5-ol** is a specialty compound. Its high lipophilicity and larger molecular structure make it unsuitable for the general applications of tert-butanol. It is not readily available commercially and must typically be synthesized for specific research purposes, such as in the creation of complex target molecules where its unique steric and electronic properties are required. Its toxicological profile is not well-defined, necessitating cautious handling.

For drug development professionals and researchers, the choice is clear: tert-butanol is the default choice for a small tertiary alcohol solvent or reagent, while **5-Ethylnonan-5-ol** would only be considered for highly specialized synthetic applications where its specific structure is a prerequisite.

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